A First-Principles Investigation of Strontium Telluride (SrTe) Electronic Structures

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Compound of Interest

Compound Name:	*Strontium telluride*
CAS No.:	*12040-08-3*
Cat. No.:	*B1619863*

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Strontium Telluride (SrTe) is a semiconductor compound that has garnered interest for its potential applications in various technological fields, including thermoelectrics. Understanding its fundamental structural and electronic properties is crucial for designing and optimizing such applications. First-principles calculations, based on Density Functional Theory (DFT), serve as a powerful tool for investigating these properties from a quantum mechanical level, providing insights that complement experimental findings.

This technical guide details the electronic and structural properties of SrTe as determined by first-principles investigations. It outlines the computational methodologies employed and summarizes key quantitative data regarding its crystal structure, mechanical properties, and electronic band structure, particularly under the influence of pressure.

Structural and Mechanical Properties

At ambient conditions, **Strontium Telluride** crystallizes in the rock-salt (NaCl, B1) structure.[1] However, like many other chalcogenides, it undergoes a pressure-induced phase transition.[1] [2] First-principles calculations are used to determine the lattice parameters, bulk modulus, and the transition pressure to the Cesium Chloride (CsCl, B2) structure.

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Property	B1 (NaCl) Phase	B2 (CsCl) Phase	Method	Reference
Lattice Constant (a)	—	4.09 Å	DFT (VASP)	[3]
Bulk Modulus (B_0)	—	—	—	—
Transition Pressure (P_t)	12.0 - 12.33 GPa	DFT (GGA-PBE)	[1][2]

Note: Data for some properties in specific phases were not available in the provided search results.

Electronic Properties and Phase Transition

The electronic band structure determines the semiconducting nature of SrTe. Calculations show that in its stable B1 phase, SrTe is an indirect bandgap semiconductor.[1] The application of pressure not only induces a structural phase transition but also significantly alters the electronic properties, eventually leading to a metallic state.[1]

Property	Value	Conditions	Method	Reference
Band Gap (B1 Phase)	1.74 eV	Ambient Pressure	DFT (FP-LAPW, GGA)	[2]
Band Gap Nature	Indirect	Ambient Pressure	DFT (GGA-PBE)	[1]
Band Gap (B2 Phase)	0.47 eV	—	DFT (VASP)	[3]
Semiconductor-Metal Transition	~13 GPa	High Pressure	DFT (GGA-PBE)	[1]

Computational Methodology

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The investigation of materials like SrTe using first-principles calculations follows a well-defined computational protocol. These calculations are predominantly based on Density Functional Theory (DFT), a method that models the electronic structure of a many-body system.[1][4]

1. Theoretical Framework:

- Density Functional Theory (DFT): The core of the calculations relies on DFT, which maps the complex many-electron problem onto a simpler one of non-interacting electrons in an effective potential.[1][4]
- Exchange-Correlation Functional: To approximate the exchange and correlation energy, the Generalized Gradient Approximation (GGA) with the Perdew–Burke–Enzerhof (PBE) functional is commonly employed for SrTe.[1]

2. Computational Details:

- Software Packages: Calculations are typically performed using established codes such as CASTEP (Cambridge Serial Total Energy Package), VASP (Vienna Ab initio Simulation Package), or WIEN2k.[1][3][5][6]
- Pseudopotentials: The interaction between valence electrons and the ionic core is described using pseudopotentials. For SrTe, Vanderbilt-type ultra-soft pseudopotentials are a common choice.[1]
- Plane-Wave Basis Set: The electronic wavefunctions are expanded in a plane-wave basis set. The accuracy of this expansion is controlled by a kinetic energy cutoff, which must be carefully tested for convergence.

3. Calculation Procedure:

- Geometry Optimization: The first step involves relaxing the crystal structure (both cell shape and atomic positions) to find the lowest energy configuration. This provides the equilibrium lattice constants.
- Equation of State: To determine properties like the bulk modulus and the pressure-induced phase transition, the total energy is calculated for a range of unit cell volumes. The data is

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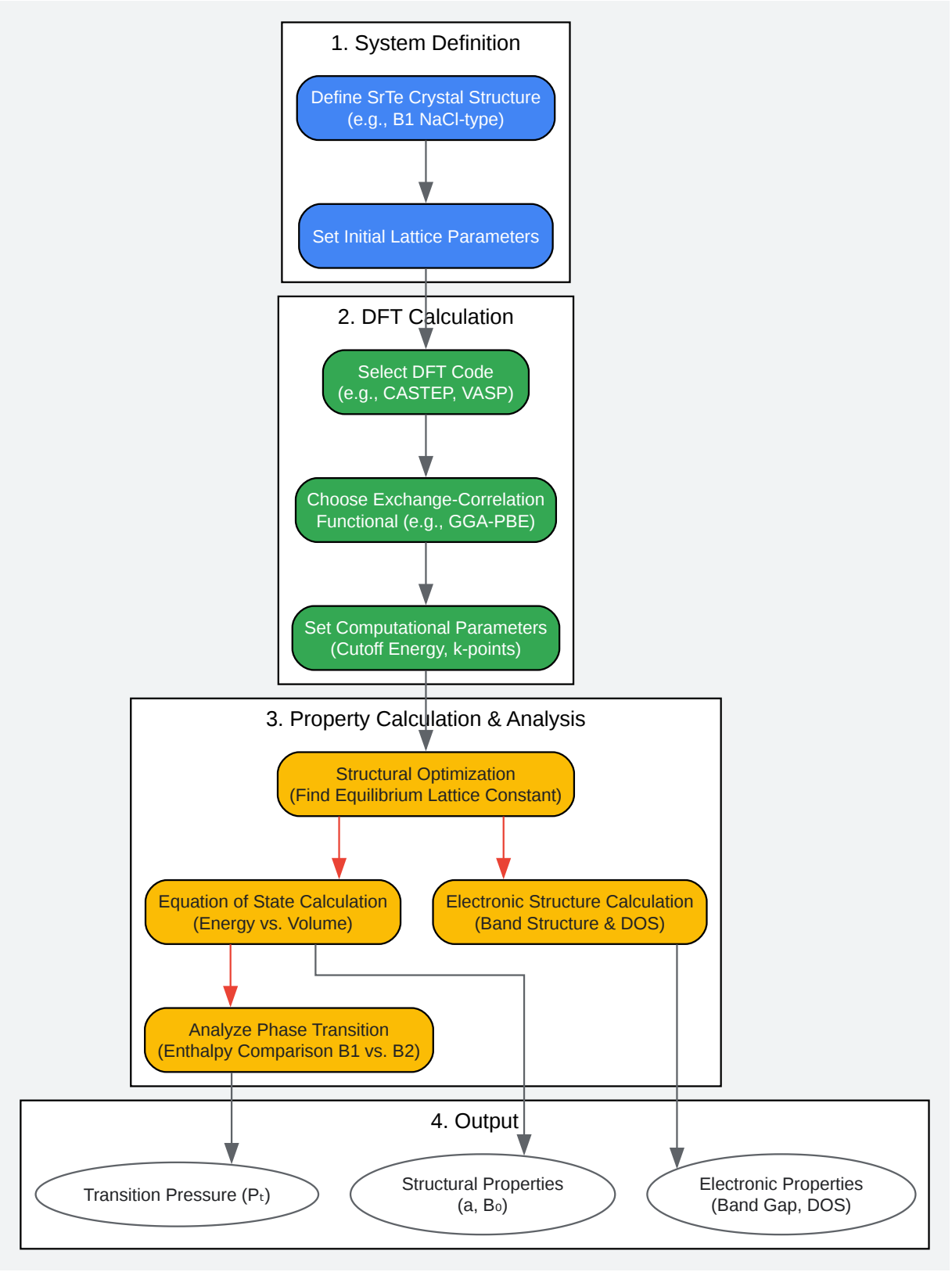
then fitted to an equation of state (e.g., Birch-Murnaghan). The transition pressure is found by identifying the pressure at which the enthalpy of the B1 and B2 phases become equal.[7]

- Electronic Structure Calculation: With the optimized crystal structure, the electronic band structure and the Density of States (DOS) are calculated.[8][9] The band structure reveals the band gap and whether it is direct or indirect, while the DOS shows the contribution of different atomic orbitals to the electronic states.[1][10]

Workflow Visualization

The logical flow of a first-principles study on SrTe's electronic properties can be visualized as follows.

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Workflow for first-principles investigation of SrTe.

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This workflow outlines the systematic process from defining the initial crystal structure to calculating and analyzing its fundamental physical properties using DFT-based methods.

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